

Application Notes and Protocols: 3'-Methylacetophenone in the Fragrance and Flavor Industry

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Compound of Interest

Compound Name: **3'-Methylacetophenone**

Cat. No.: **B052093**

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Introduction

3'-Methylacetophenone (CAS No. 585-74-0), also known as m-methylacetophenone, is an aromatic ketone with potential applications in the fragrance and flavor industries.^{[1][2][3]} It is a colorless to pale yellow liquid with a characteristic sweet, floral, and fruity aroma, often with honey-like undertones.^[1] This document provides detailed application notes, experimental protocols, and relevant data for the use of **3'-Methylacetophenone**, addressing its organoleptic properties, regulatory context, and methods for its evaluation.

Regulatory and Safety Context

A critical consideration for the application of **3'-Methylacetophenone** is its regulatory status. While its isomer, 4'-methylacetophenone (CAS 122-00-9), is listed as FEMA GRAS (Generally Recognized as Safe) with FEMA number 2677, **3'-methylacetophenone** does not currently hold this status.^{[4][5]} This is a crucial distinction, as the lack of FEMA GRAS recognition implies that it is not approved for use as a flavoring agent in food products in the United States. This aligns with information from some industry resources which state that 3-methyl acetophenone is "not for fragrance use" and "not for flavor use".^[6] However, other sources describe it as a fragrance ingredient used in products like perfumes, soaps, and lotions.^{[1][7]} For fragrance applications, its use would be governed by other regulations and standards, such as those set

by the International Fragrance Association (IFRA). It is imperative for any user of this ingredient to verify its current regulatory status and adhere to all applicable guidelines.

Data Presentation

Physicochemical Properties of 3'-Methylacetophenone

Property	Value	Reference
CAS Number	585-74-0	[2] [3]
Molecular Formula	C ₉ H ₁₀ O	[2] [3]
Molecular Weight	134.18 g/mol	[2] [3]
Appearance	Colorless to light yellow liquid	[1]
Odor Profile	Sweet, floral, fruity, honey-like	[1]
Boiling Point	218-220 °C	
Melting Point	-9 °C	
Flash Point	85 °C (185 °F)	[6]
Solubility	Sparingly soluble in water	[1]
Specific Gravity	~1.007 - 1.013 @ 20°C	[6]
Refractive Index	~1.527 - 1.532 @ 20°C	[6]

Organoleptic Profile

Attribute	Description
Primary Notes	Sweet, Floral
Secondary Notes	Fruity, Honey
Potential Applications	Perfumes, soaps, lotions, and other cosmetic products (subject to regulatory approval)

Experimental Protocols

Protocol 1: Sensory Evaluation of 3'-Methylacetophenone

Objective: To characterize the odor profile of **3'-Methylacetophenone** and determine its odor detection threshold.

Materials:

- **3'-Methylacetophenone**
- Odor-free solvent (e.g., diethyl phthalate or ethanol)
- Glass vials with caps
- Olfactory smelling strips
- Panel of trained sensory analysts

Procedure:

- Sample Preparation:
 - Prepare a series of dilutions of **3'-Methylacetophenone** in the chosen solvent. A common starting point is a 10% solution, followed by serial dilutions (e.g., 1%, 0.1%, 0.01%, etc.).
- Odor Profile Description:
 - Dip a smelling strip into the 1% solution of **3'-Methylacetophenone**.
 - Allow the solvent to evaporate for a few seconds.
 - Present the strip to the sensory panelists and ask them to describe the odor characteristics using standardized descriptors.
- Odor Detection Threshold Determination:
 - Present the panelists with the series of dilutions in ascending order of concentration.

- For each dilution, ask the panelists if they can detect an odor.
- The odor detection threshold is the lowest concentration at which a majority of the panel can detect the odor.

Protocol 2: Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify the specific contribution of **3'-Methylacetophenone** to a complex fragrance mixture.

Materials:

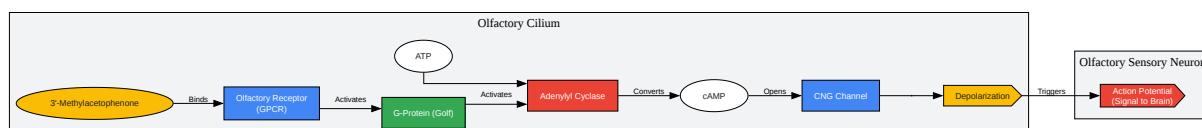
- Gas chromatograph with an olfactometry port
- Mass spectrometer (for compound identification)
- Sample containing **3'-Methylacetophenone** in a fragrance base
- Trained human assessor

Procedure:

- Sample Injection:
 - Inject a sample of the fragrance mixture into the GC.
- GC Separation:
 - The volatile compounds in the mixture are separated based on their boiling points and polarity as they pass through the GC column.
- Olfactory Detection:
 - The effluent from the GC column is split between the mass spectrometer and the olfactometry port.

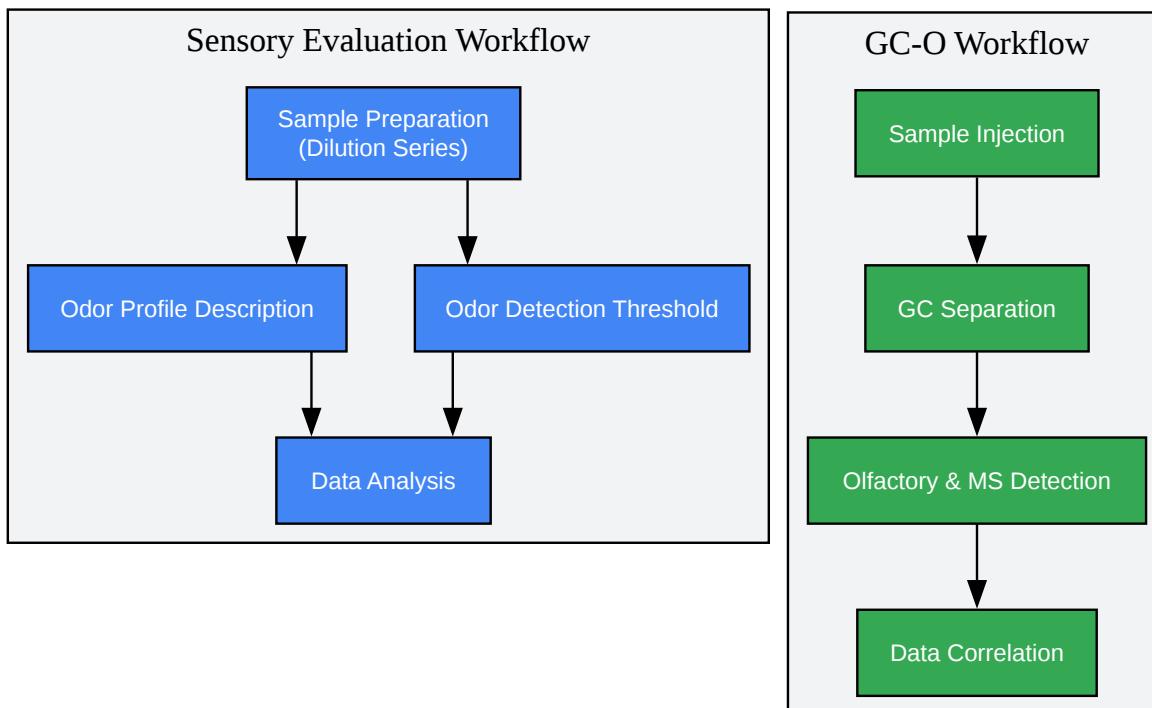
- A trained assessor sniffs the effluent from the olfactometry port and records the time and description of any detected odors.
- Data Analysis:
 - The data from the mass spectrometer is used to identify the chemical compounds eluting at specific times.
 - The assessor's odor descriptions are correlated with the identified compounds to determine the specific aroma contribution of **3'-Methylacetophenone** in the context of the mixture.

Mandatory Visualizations



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Caption: Olfactory Signal Transduction Pathway for **3'-Methylacetophenone**.



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Caption: Experimental Workflows for Fragrance Ingredient Evaluation.

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